

Essential Safety and Operational Guide for Handling Butyl D-glucoside

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Compound of Interest

Compound Name: Butyl D-glucoside

CAS No.: 31387-97-0

Cat. No.: B12647583

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Butyl D-glucoside** in a laboratory setting. The information is tailored for researchers, scientists, and drug development professionals to ensure safe handling and minimize risks.

Hazard Assessment and Safety Overview

Butyl D-glucoside is generally considered to be of low toxicity.[1][2] According to multiple safety data sources, it does not meet the criteria for classification as a hazardous substance under the Globally Harmonized System (GHS).[3] The U.S. Environmental Protection Agency's (EPA) Safer Choice program has also identified **Butyl D-glucoside** as a chemical of low concern.[3] However, as with any chemical, appropriate safety precautions should be taken to minimize exposure. While it has low acute oral and dermal toxicity, some alkyl glucosides may cause skin irritation at high concentrations.[1][4]

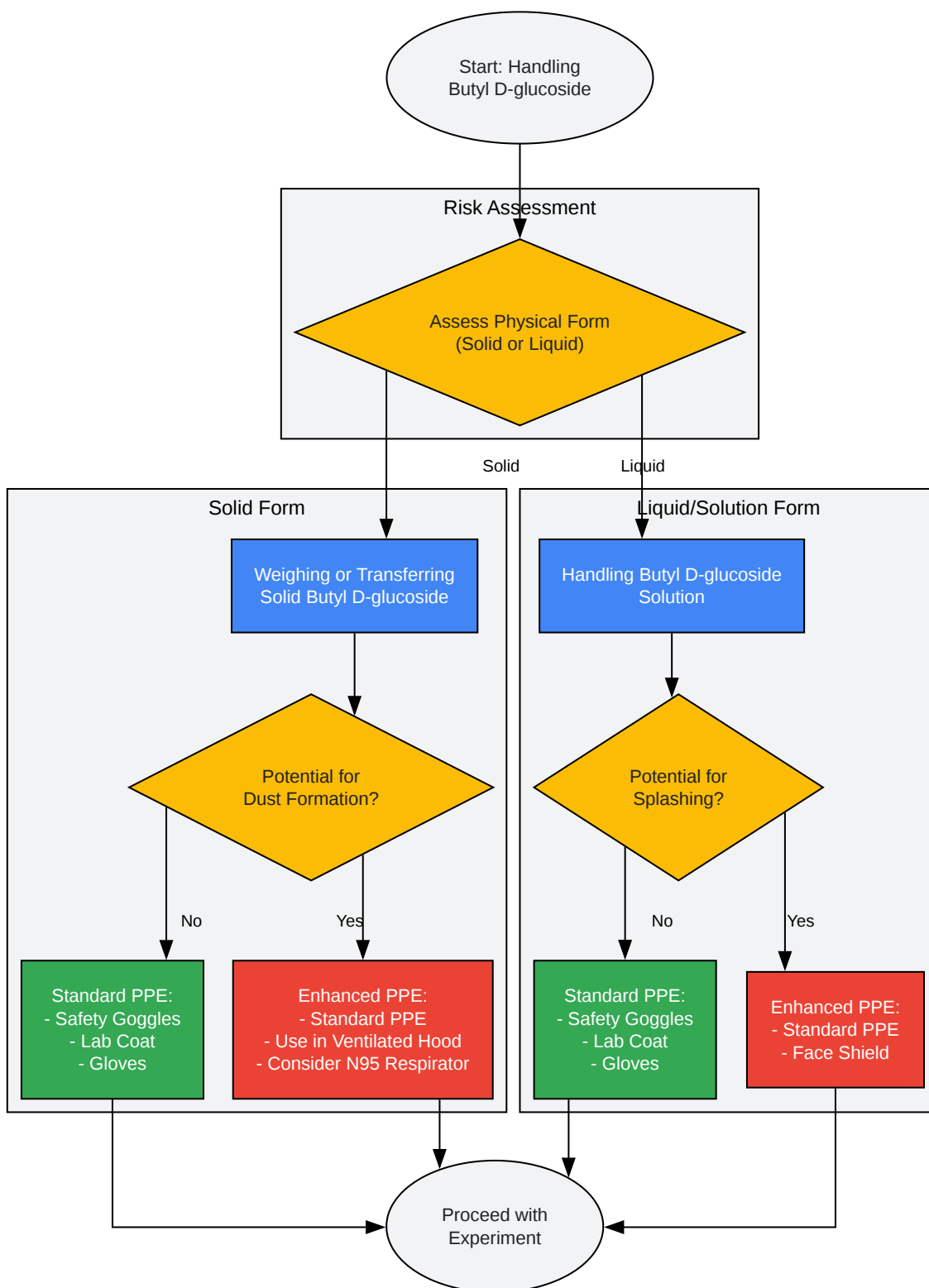
Safety Parameter	Information	Source
GHS Hazard Classification	Not Classified	[3]
Acute Oral Toxicity	Low	[1]
Acute Dermal Toxicity	Low	[1]
Skin Irritation	Not an irritant at concentrations relevant to cleaners	[1][2]
Eye Irritation	May cause serious eye irritation	[5]
Respiratory Sensitization	May cause allergy or asthma symptoms if inhaled	[5]

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is crucial for safe handling. The following table outlines the recommended PPE for handling **Butyl D-glucoside**.

Protection Type	Required PPE	Specifications and Best Practices
Eye and Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. ^[6]
Skin Protection	Laboratory Coat & Gloves	Wear a standard laboratory coat. Handle with gloves, which must be inspected prior to use. Wash and dry hands after handling. ^[6]
Respiratory Protection	Generally Not Required	Use in a well-ventilated area. ^[6] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used. ^[6]

Below is a workflow for selecting the appropriate PPE when handling **Butyl D-glucoside**.



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PPE Selection Workflow for **Butyl D-glucoside**

Operational Handling and Storage Plan

Safe Handling Procedures:

- Ventilation: Always handle **Butyl D-glucoside** in a well-ventilated area.^[6] For procedures that may generate dust or aerosols, use a chemical fume hood.
- Avoid Contact: Avoid contact with skin and eyes. Do not ingest.^[7]
- Hygiene: Wash hands thoroughly after handling. Eating, drinking, and smoking should be prohibited in areas where this material is handled.^[7]

Storage Procedures:

- Container: Store in a tightly closed container.^[6]
- Conditions: Keep in a dry, cool, and well-ventilated place.^[6]
- Incompatibilities: Keep away from strong oxidizing agents.

Spill and Emergency Procedures

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.^[6]
- Skin Contact: Take off contaminated clothing immediately and wash the affected area with soap and water.^[6]
- Eye Contact: Rinse with pure water for at least 15 minutes.^[6]
- Ingestion: Rinse mouth with water.^[6]

In all cases of significant exposure or if symptoms persist, seek medical attention.

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE. Avoid dust formation.^[6]

- Containment: Prevent further leakage or spillage if it is safe to do so.[6]
- Clean-up: For solid spills, sweep up the material and place it into a designated hazardous waste container. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.[8]

Disposal Plan

Waste Product Disposal:

- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6]
- Do not discharge into sewer systems.[6]

Contaminated Packaging Disposal:

- Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning.[6]
- Alternatively, packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[6]

Always follow local, state, and federal regulations for chemical waste disposal.

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References

- 1. ewg.org [ewg.org]
- 2. ewg.org [ewg.org]
- 3. Butyl D-glucoside | C₁₀H₂₀O₆ | CID 11107340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ewg.org [ewg.org]

- [5. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [6. echemi.com](https://echemi.com) [echemi.com]
- [7. images.universalcompanies.com](https://images.universalcompanies.com) [images.universalcompanies.com]
- [8. benchchem.com](https://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Butyl D-glucoside]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12647583/docs#essential-safety-and-operational-guide-for-handling-butyl-d-glucoside>]

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